

Disperse Red 56 in Polymer Science Research: Application Notes and Protocols

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Compound of Interest

Compound Name: Disperse red 56

CAS No.: 12637-13-7

Cat. No.: B1175085

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Introduction

Disperse Red 56 is a monoazo dye belonging to the disperse class of dyes, characterized by its limited solubility in water and its application in dyeing synthetic fibers such as polyester and acetate. While its primary industrial use is in the textile industry, its molecular structure, featuring a chromophore with electron donor-acceptor groups, suggests potential for applications in advanced polymer science research, particularly in fields requiring photoresponsive and nonlinear optical (NLO) materials.

This document provides detailed application notes and protocols for the utilization of **Disperse Red 56** in polymer science research. Due to a notable lack of specific research data on **Disperse Red 56** in advanced polymer applications, the quantitative data and protocols presented herein are largely analogous, drawing from extensive research on structurally similar and well-characterized disperse dyes, such as Disperse Red 1 (DR1). These notes are intended to serve as a foundational guide for researchers exploring the potential of **Disperse Red 56** in novel polymer systems.

Physicochemical Properties of Disperse Red 56

A summary of the basic properties of **Disperse Red 56** is provided below. This data is essential for its handling and incorporation into polymer matrices.

Property	Value	Reference
C.I. Name	Disperse Red 56	[1]
CAS Number	12637-13-7	[1]
Molecular Formula	C ₁₇ H ₁₆ ClN ₅ O ₃	[1]
Molecular Weight	373.79 g/mol	[1]
Appearance	Yellow-red powder	[1]
Manufacturing	Diazo of 2-Chloro-4-nitrobenzenamine coupled with 3-((2-Hydroxyethyl)(phenyl)amino)propanenitrile	[1]

Applications in Polymer Science

Based on the properties of analogous disperse dyes like Disperse Red 1, **Disperse Red 56** is a candidate for the following research applications:

- **Nonlinear Optical (NLO) Polymers:** The donor-acceptor structure of **Disperse Red 56** suggests it may possess a significant molecular hyperpolarizability, making it suitable for creating second-order NLO materials. When incorporated into a polymer matrix and aligned by an electric field (poling), these materials can be used for applications such as electro-optic modulators and frequency doubling.
- **Photoresponsive Materials:** As an azo dye, **Disperse Red 56** is expected to undergo reversible trans-cis photoisomerization upon exposure to light of specific wavelengths.[2][3] This property can be harnessed to create photo-switchable materials, optical data storage media, and light-controlled actuators.[4][5]

- **Dye-Doped Polymer Films for Optical Devices:** **Disperse Red 56** can be doped into various polymer matrices to create thin films with specific optical absorption and refractive index properties. These films are fundamental components in the fabrication of waveguides and other photonic devices.

Quantitative Data (Analogous)

The following tables summarize key quantitative parameters for polymers doped with Disperse Red 1, which can be used as a starting point for experiments with **Disperse Red 56**.

Table 1: Electro-Optic and Nonlinear Optical Properties of Disperse Red 1 in PMMA

Parameter	Wavelength (nm)	Value	Reference
Electro-optic Coefficient (r_{33})	633	~13 pm/V	[6]
	800	~5 pm/V	
Second Harmonic Generation (SHG) Coefficient (d_{33})	1064	~120 pm/V (resonant enhanced)	[6]
Refractive Index (unpoled)	633	~1.753	[6]
	800	~1.692	

Table 2: Photophysical Properties of Disperse Red 1

Property	Solvent/Matrix	Value	Reference
Absorption Maximum (λ_{max})	Polystyrene	490 nm	[7]
Photoisomerization (trans-cis)	Toluene	S_1 state decay: 0.9 ps	[2]
Thermal Isomerization (cis-trans)	Toluene	29 s	[2]

Experimental Protocols

The following are detailed protocols for the incorporation and characterization of disperse dyes in polymer matrices, adapted for **Disperse Red 56** based on established methods for similar dyes.

Protocol 1: Preparation of Dye-Doped Polymer Films by Spin Coating

This protocol describes the preparation of thin films of a polymer doped with **Disperse Red 56** using the spin coating technique.^{[8][9]} Poly(methyl methacrylate) (PMMA) is a commonly used host polymer due to its excellent optical transparency and processability.^{[7][10]}

Materials:

- **Disperse Red 56**
- Poly(methyl methacrylate) (PMMA)
- Toluene or other suitable solvent (e.g., chloroform, cyclopentanone)
- Glass or silicon substrates
- Nitrogen gas source
- Spin coater
- Hot plate

Procedure:

- **Substrate Cleaning:** Thoroughly clean the substrates by sonicating in a sequence of detergent, deionized water, acetone, and isopropanol for 15 minutes each. Dry the substrates under a stream of nitrogen gas.
- **Solution Preparation:**
 - Prepare a stock solution of PMMA in toluene (e.g., 10% w/v).

- Prepare a stock solution of **Disperse Red 56** in the same solvent.
- Mix the polymer and dye solutions to achieve the desired dye concentration (e.g., 1-10 wt% with respect to the polymer). Stir the solution for several hours in the dark to ensure complete dissolution and homogeneity.
- Spin Coating:
 - Place a cleaned substrate on the chuck of the spin coater.
 - Dispense a small amount of the dye-polymer solution onto the center of the substrate.
 - Spin the substrate at a desired speed (e.g., 1000-4000 rpm) for a set duration (e.g., 30-60 seconds). The final film thickness will depend on the solution viscosity and spin speed.[8]
[11]
- Baking: Transfer the coated substrate to a hot plate and bake at a temperature below the glass transition temperature of the polymer (e.g., 80-90°C for PMMA) for at least 1 hour to remove residual solvent.

Workflow Diagram:



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Diagram 1: Workflow for Dye-Doped Polymer Film Preparation.

Protocol 2: Electric Field Poling for Nonlinear Optical Activity

To induce second-order NLO properties in the dye-doped polymer film, the random orientation of the dye molecules must be broken by applying a strong DC electric field at an elevated

temperature.[\[12\]](#)

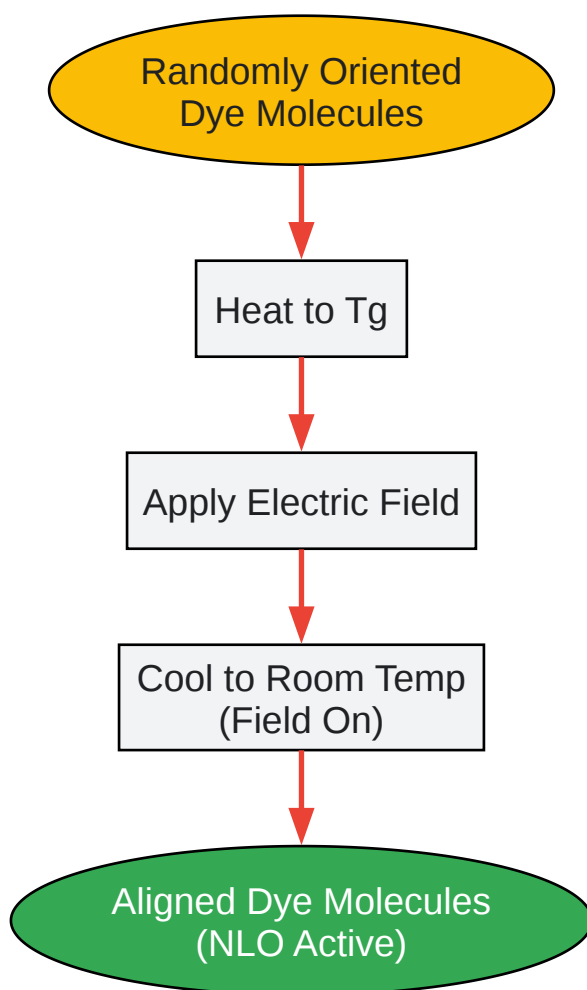
Materials:

- Dye-doped polymer film on a conductive substrate (e.g., ITO-coated glass)
- Corona poling setup or parallel-plate electrode setup
- High voltage power supply
- Temperature-controlled chamber or hot plate

Procedure:

- Setup: Place the dye-doped polymer film in the poling setup. For corona poling, a sharp needle electrode is positioned a few centimeters above the film surface. For parallel-plate poling, a top electrode is deposited onto the film.
- Heating: Heat the sample to a temperature near the glass transition temperature (T_g) of the polymer matrix. This increases the mobility of the polymer chains and allows the dye molecules to align with the electric field.
- Poling: Apply a high DC voltage (several kilovolts) to create a strong electric field across the film (typically 50-150 V/ μm).
- Cooling: While maintaining the electric field, cool the sample back down to room temperature. This "freezes" the aligned orientation of the dye molecules.
- Field Removal: Once the sample is at room temperature, the electric field can be turned off.

Logical Relationship Diagram:



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Diagram 2: Process for Inducing NLO Activity via Poling.

Protocol 3: Characterization of Photophysical Properties

The photoresponsive behavior of **Disperse Red 56** in a polymer film can be characterized by monitoring the changes in its UV-Vis absorption spectrum upon irradiation.

Materials:

- Dye-doped polymer film
- UV-Vis spectrophotometer
- Light source with appropriate wavelength for inducing photoisomerization (e.g., a laser or a lamp with a monochromator, typically in the blue-green region for trans-to-cis isomerization)

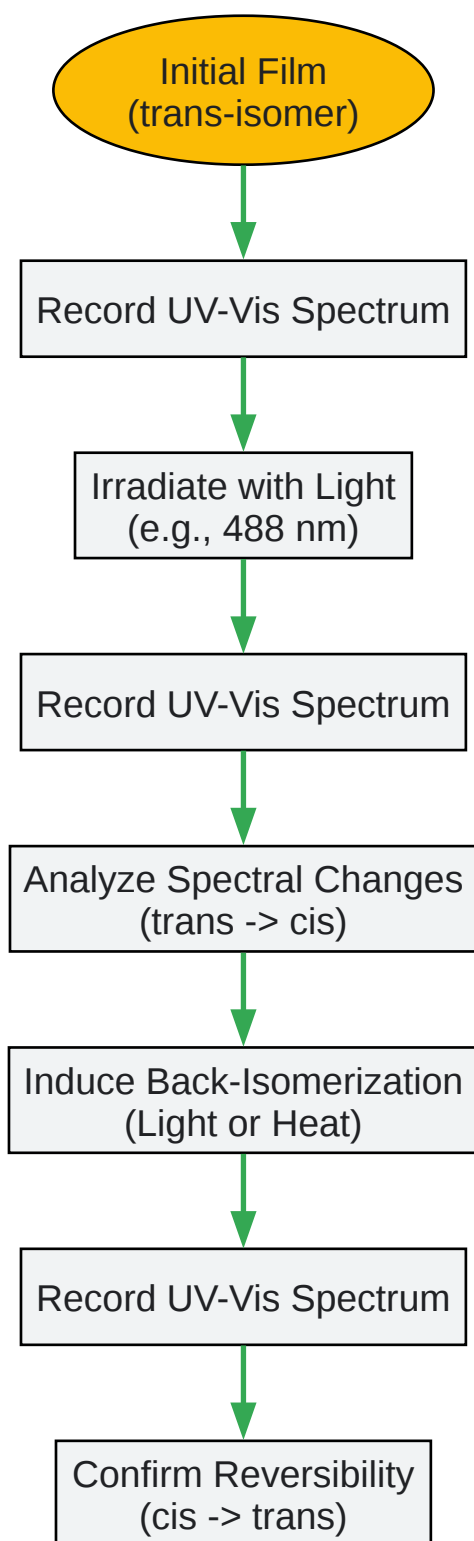
of red azo dyes)

- Light source for back-isomerization (e.g., a different wavelength or thermal annealing)

Procedure:

- Initial Spectrum: Record the UV-Vis absorption spectrum of the as-prepared film. This represents the predominantly trans-isomer state.
- Photo-irradiation: Irradiate the film with the chosen light source for a specific duration.
- Spectrum after Irradiation: Immediately after irradiation, record the UV-Vis absorption spectrum again. A decrease in the main absorption band and a potential increase in a shorter wavelength band would indicate trans-to-cis isomerization.
- Reversibility Study:
 - Photonic: Irradiate the film with a different wavelength of light that is expected to induce cis-to-trans back-isomerization and record the spectrum.
 - Thermal: Gently heat the film and monitor the recovery of the initial absorption spectrum, which indicates thermal cis-to-trans relaxation.
- Kinetics: By recording spectra at different irradiation time intervals, the kinetics of the photoisomerization process can be determined.

Experimental Workflow Diagram:



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Diagram 3: Workflow for Characterizing Photoisomerization.

Conclusion

Disperse Red 56 presents an interesting, yet underexplored, candidate for advanced applications in polymer science. While specific research data is scarce, the protocols and analogous quantitative data provided in these application notes offer a robust starting point for researchers. By adapting methodologies established for similar disperse dyes like Disperse Red 1, scientists can begin to characterize the nonlinear optical and photoresponsive properties of **Disperse Red 56**-containing polymer systems, potentially unlocking new materials for a variety of optical and photonic applications. Further experimental investigation is necessary to establish the precise properties of this specific dye in various polymer matrices.

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References

- [1. worlddyevariety.com](http://worlddyevariety.com) [worlddyevariety.com]
- [2. Photoisomerization of disperse red 1 studied with transient absorption spectroscopy and quantum chemical calculations - PubMed](https://pubmed.ncbi.nlm.nih.gov/) [pubmed.ncbi.nlm.nih.gov]
- [3. researchgate.net](https://www.researchgate.net/) [researchgate.net]
- [4. Photo-responsive polymers: synthesis and applications - Polymer Chemistry \(RSC Publishing\)](https://pubs.rsc.org/) [pubs.rsc.org]
- [5. Synthesis and self-assembly of photo-responsive polypeptoid-based copolymers containing azobenzene side chains - Polymer Chemistry \(RSC Publishing\)](https://pubs.rsc.org/) [pubs.rsc.org]
- [6. pubs.aip.org](https://pubs.aip.org/) [pubs.aip.org]
- [7. researchgate.net](https://www.researchgate.net/) [researchgate.net]
- [8. ossila.com](https://ossila.com/) [ossila.com]
- [9. sps-polos.com](https://sps-polos.com/) [sps-polos.com]
- [10. mdpi.com](https://mdpi.com/) [mdpi.com]
- [11. \[PDF\] Spin and dip coating of light-emitting polymer solutions: Matching experiment with modelling | Semantic Scholar](#) [semanticscholar.org]

- [12. Electro-optic determination of the nonlinear-optical properties of a covalently functionalized Disperse Red 1 copolymer \[opg.optica.org\]](#)
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